

# In-Depth Technical Guide: Solubility of 4-Methyl-2-nitrobenzonitrile in Organic Solvents

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## Compound of Interest

Compound Name: 4-Methyl-2-nitrobenzonitrile

Cat. No.: B1266437

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This technical guide provides a comprehensive overview of the known solubility characteristics of **4-Methyl-2-nitrobenzonitrile** in various organic solvents. Due to a lack of extensive published quantitative data for this specific compound, this guide presents available qualitative information, outlines a detailed experimental protocol for determining solubility, and offers a logical workflow for solubility assessment.

## Core Topic: 4-Methyl-2-nitrobenzonitrile

**4-Methyl-2-nitrobenzonitrile** is an aromatic organic compound with the chemical formula  $C_8H_6N_2O_2$ . Its structure consists of a benzene ring substituted with a methyl group, a nitro group, and a nitrile group. Understanding its solubility in different organic solvents is crucial for its synthesis, purification, and application in various chemical processes, including pharmaceutical development.

## Data Presentation: Qualitative Solubility Summary

Quantitative solubility data for **4-Methyl-2-nitrobenzonitrile** in organic solvents is not readily available in peer-reviewed literature or chemical databases. However, qualitative assessments have been reported. The following table summarizes the available information.

Solvent	Qualitative Solubility	Citation
Water	Insoluble	<a href="#">[1]</a>
Methanol	Soluble	<a href="#">[2]</a>
Ethanol	Soluble	<a href="#">[1]</a>
Ethyl Acetate	Soluble	<a href="#">[1]</a>

It is important to note that "soluble" is a qualitative term. For precise applications, experimental determination of quantitative solubility (e.g., in g/100 mL or mol/L) at specific temperatures is highly recommended.

## Experimental Protocols: Determination of Solubility

The following is a detailed methodology for the experimental determination of the solubility of a solid organic compound like **4-Methyl-2-nitrobenzonitrile**. This protocol is based on established isothermal saturation methods.

Objective: To determine the equilibrium solubility of **4-Methyl-2-nitrobenzonitrile** in a selected organic solvent at a specific temperature.

Materials:

- **4-Methyl-2-nitrobenzonitrile** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Vials with airtight caps
- Syringe filters (chemically compatible with the solvent)

- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

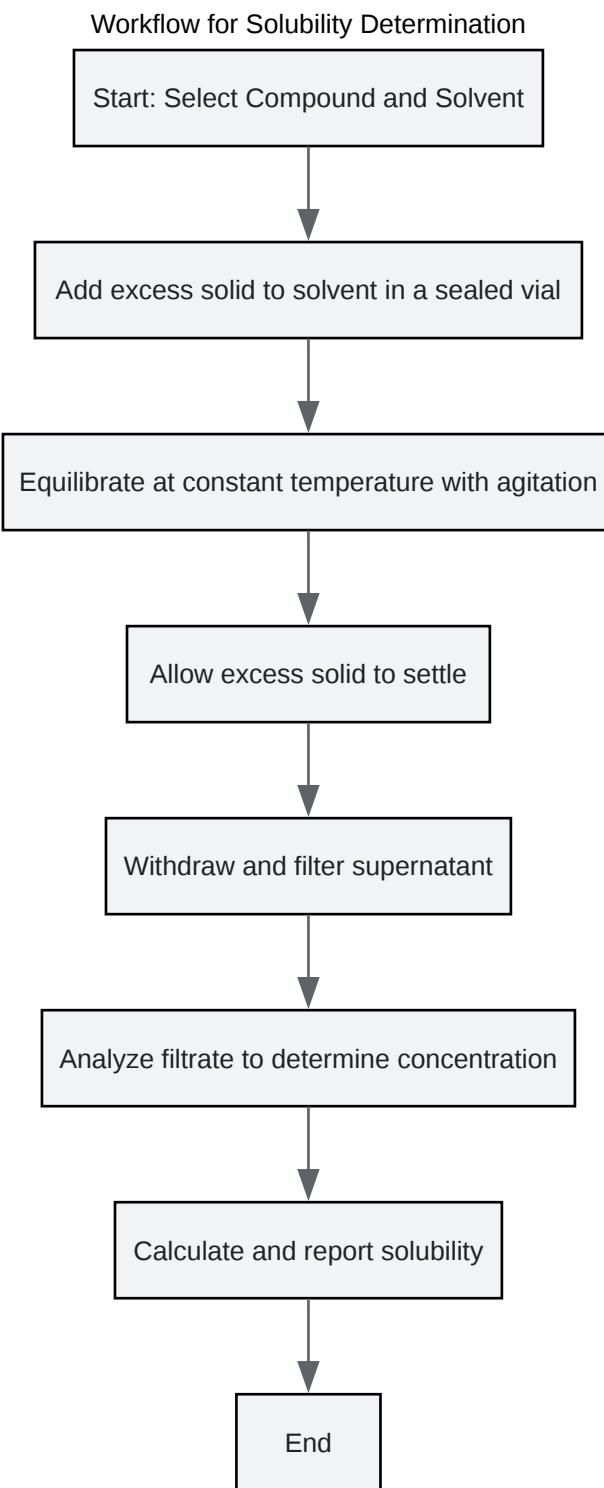
**Procedure:**

- Preparation of Saturated Solution:
  - Add an excess amount of **4-Methyl-2-nitrobenzonitrile** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is necessary to ensure saturation.
  - Securely cap the vial to prevent solvent evaporation.
  - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.
  - Agitate the mixture for a sufficient period to reach equilibrium. A common duration is 24-48 hours, but the exact time should be determined by preliminary experiments (i.e., measuring concentration at different time points until it becomes constant).
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, allow the vial to stand undisturbed in the temperature-controlled environment for at least 2 hours to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.
  - Immediately filter the solution through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.
- Analysis:
  - Determine the mass of the collected filtrate.
  - Dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.

- Analyze the diluted solution using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **4-Methyl-2-nitrobenzonitrile**. A pre-established calibration curve is essential for this step.
- Calculation of Solubility:
  - From the determined concentration and the dilution factor, calculate the concentration of **4-Methyl-2-nitrobenzonitrile** in the saturated solution.
  - Express the solubility in desired units, such as grams per 100 mL of solvent ( g/100 mL) or moles per liter (mol/L).

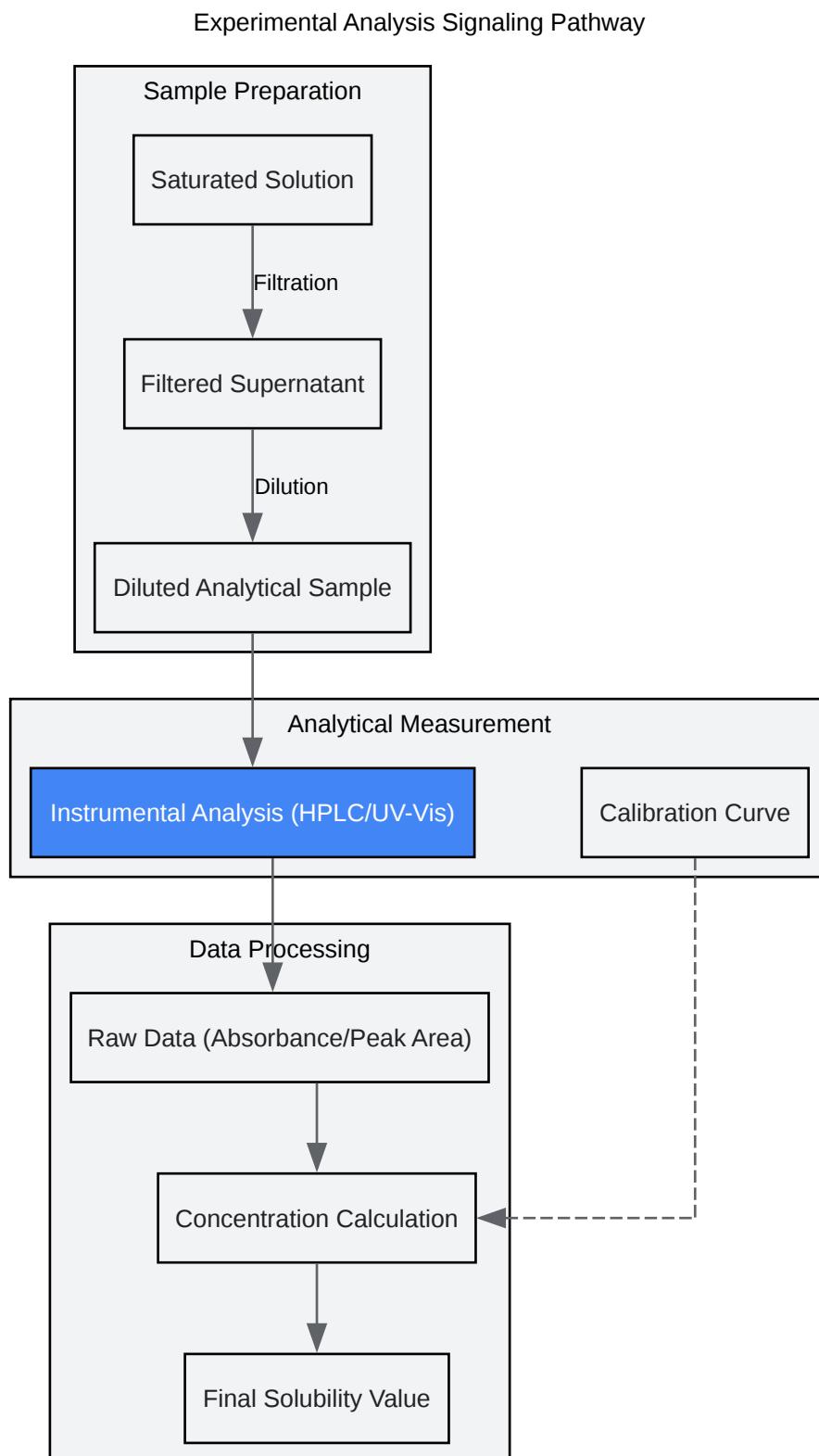
## Mandatory Visualization

The following diagrams illustrate the logical workflow for solubility determination and the signaling pathway for experimental analysis.



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Caption: Workflow for Solubility Determination

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Caption: Experimental Analysis Signaling Pathway

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## References

- 1. Benzonitrile, 4-Methyl-2-Nitro- | Properties, Uses, Safety Data & Supplier China | High Purity Chemical Manufacturer [nj-finechem.com]
- 2. 4-Methyl-2-nitrobenzonitrile CAS#: 26830-95-5 [m.chemicalbook.com]
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